

Investigating the Biological Activity of CS-526: A Technical Guide

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Compound of Interest

Compound Name: CS-526

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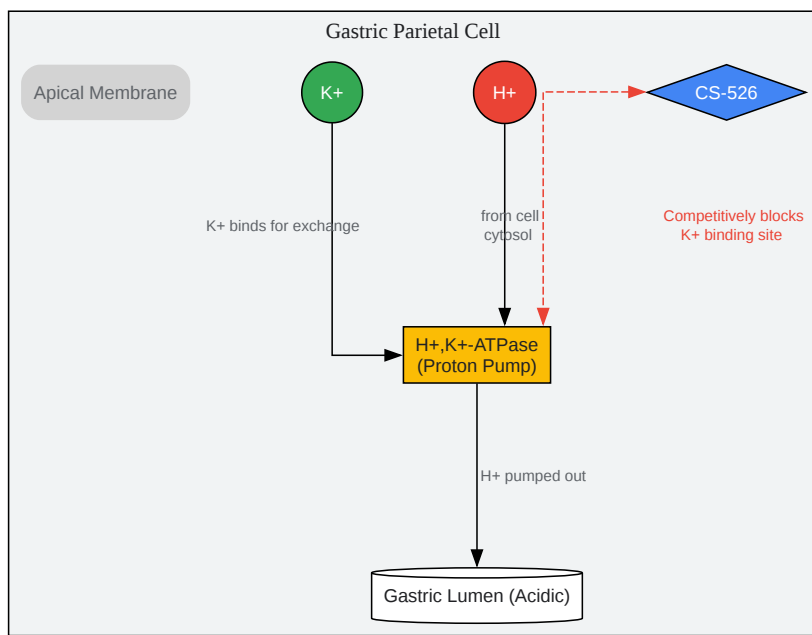
Executive Summary

CS-526 is a novel, orally active acid pump antagonist identified as a potent and reversible inhibitor of the gastric H⁺,K⁺-ATPase. This technical guide provides a comprehensive overview of the preclinical biological activity of **CS-526**, detailing its mechanism of action, in vitro and in vivo efficacy, and the experimental methodologies used in its evaluation. The development of **CS-526**, a potassium-competitive acid blocker (P-CAB), appears to have been discontinued, as suggested by the lack of recent literature and the fate of similar compounds from its era that were halted due to observations of elevated transaminases. This document consolidates the available scientific information to serve as a key resource for researchers in the field of gastric acid-related disorders.

Mechanism of Action

CS-526 exerts its pharmacological effect through the direct inhibition of the gastric H⁺,K⁺-ATPase, the proton pump responsible for the final step in gastric acid secretion. Unlike traditional proton pump inhibitors (PPIs), which bind irreversibly to the enzyme, **CS-526** is a reversible and competitive antagonist at the potassium (K⁺) binding site of the H⁺,K⁺-ATPase. [1] This mechanism of action is characteristic of the class of drugs known as potassium-competitive acid blockers (P-CABs).

The binding of **CS-526** to the proton pump prevents the exchange of H⁺ and K⁺ ions, thereby inhibiting the secretion of gastric acid into the gastric lumen. This direct and competitive inhibition allows for a rapid onset of action.



Mechanism of Action of CS-526



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References

- 1. Pharmacological profile of novel acid pump antagonist 7-(4-fluorobenzyloxy)-2,3-dimethyl-1-[[[(1S,2S)-2-methyl cyclopropyl]methyl]-1H-pyrrolo[2,3-d]pyridazine (CS-526) - PubMed [pubmed.ncbi.nlm.nih.gov]
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